

Safe handling and storage procedures for 4-Methylisoquinolin-8-amine

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Compound of Interest

Compound Name: 4-Methylisoquinolin-8-amine

Cat. No.: B15247360

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Application Notes and Protocols for 4-Methylisoquinolin-8-amine

Disclaimer: Specific safety data for **4-Methylisoquinolin-8-amine** is not readily available. The following procedures and recommendations are based on safety data sheets (SDS) for structurally similar compounds, including 8-Aminoisoquinoline and general guidelines for handling aromatic amines. It is imperative to conduct a thorough risk assessment before handling this compound.

Hazard Identification and Classification

Based on analogous compounds, **4-Methylisoquinolin-8-amine** is anticipated to be harmful if swallowed, toxic in contact with skin, cause skin irritation, and serious eye irritation. It may also be harmful to aquatic life with long-lasting effects.^[1]

Table 1: GHS Hazard Classification (Based on Structurally Similar Compounds)

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed ^[1]
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin
Skin Irritation	Category 2	H315: Causes skin irritation ^[1]
Eye Irritation	Category 2A	H319: Causes serious eye irritation ^[1]
Acute Aquatic Hazard	Category 3	H402: Harmful to aquatic life
Chronic Aquatic Hazard	Category 3	H412: Harmful to aquatic life with long lasting effects

Personal Protective Equipment (PPE)

A comprehensive PPE protocol is mandatory to minimize exposure.

Table 2: Personal Protective Equipment (PPE) Protocol

Body Part	Equipment	Specification
Eyes/Face	Safety Goggles/Face Shield	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2]
Skin	Chemical-resistant Gloves	Wear appropriate protective gloves to prevent skin exposure.[2] Nitrile or neoprene gloves are recommended.
Protective Clothing	Wear appropriate protective clothing to prevent skin exposure.[2] A lab coat is required.	
Respiratory	Respirator	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[2]

Handling and Storage Protocols

3.1. General Handling Procedures

- Work in a well-ventilated area, preferably under a chemical fume hood.[2]
- Avoid the formation of dust and aerosols.[2]
- Do not breathe dust, fumes, gas, mist, vapors, or spray.
- Avoid contact with skin, eyes, and clothing.[2]

- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the work area.

3.2. Storage Conditions Store in a tightly closed container in a dry, cool, and well-ventilated place.^{[2][3]} The compound is noted to be air-sensitive, so storage under an inert atmosphere is recommended.^{[2][3]}

Table 3: Storage and Incompatibility

Parameter	Recommendation
Storage Temperature	Below 30°C (86°F) to maintain stability. ^[4]
Atmosphere	Store under an inert atmosphere (e.g., Argon or Nitrogen). ^{[2][3]}
Incompatible Materials	Strong oxidizing agents and acids. ^{[2][3]}
Container	Use containers made of high-density polyethylene (HDPE) or glass. ^[4]

3.3. Spill Management

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate PPE as outlined in Table 2.
- Avoid dust formation.^[2]
- Sweep up the spilled solid and shovel it into a suitable container for disposal.^[2]
- Avoid release into the environment.^[2]

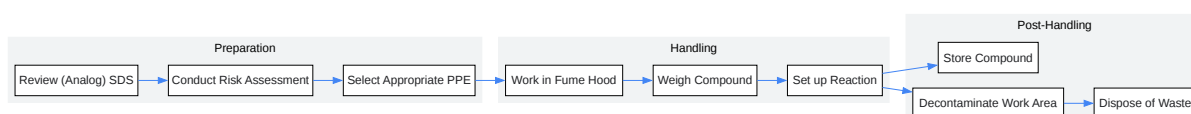
3.4. First Aid Measures

Table 4: First Aid Protocols

Exposure Route	Procedure
Inhalation	Move the victim to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[3]
Skin Contact	Immediately wash off with plenty of water for at least 15 minutes.[2] Remove contaminated clothing. Seek immediate medical attention.[2]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[2] Seek immediate medical attention.[2]
Ingestion	Do NOT induce vomiting. Call a physician or poison control center immediately.[2]

Experimental Protocols & Workflows

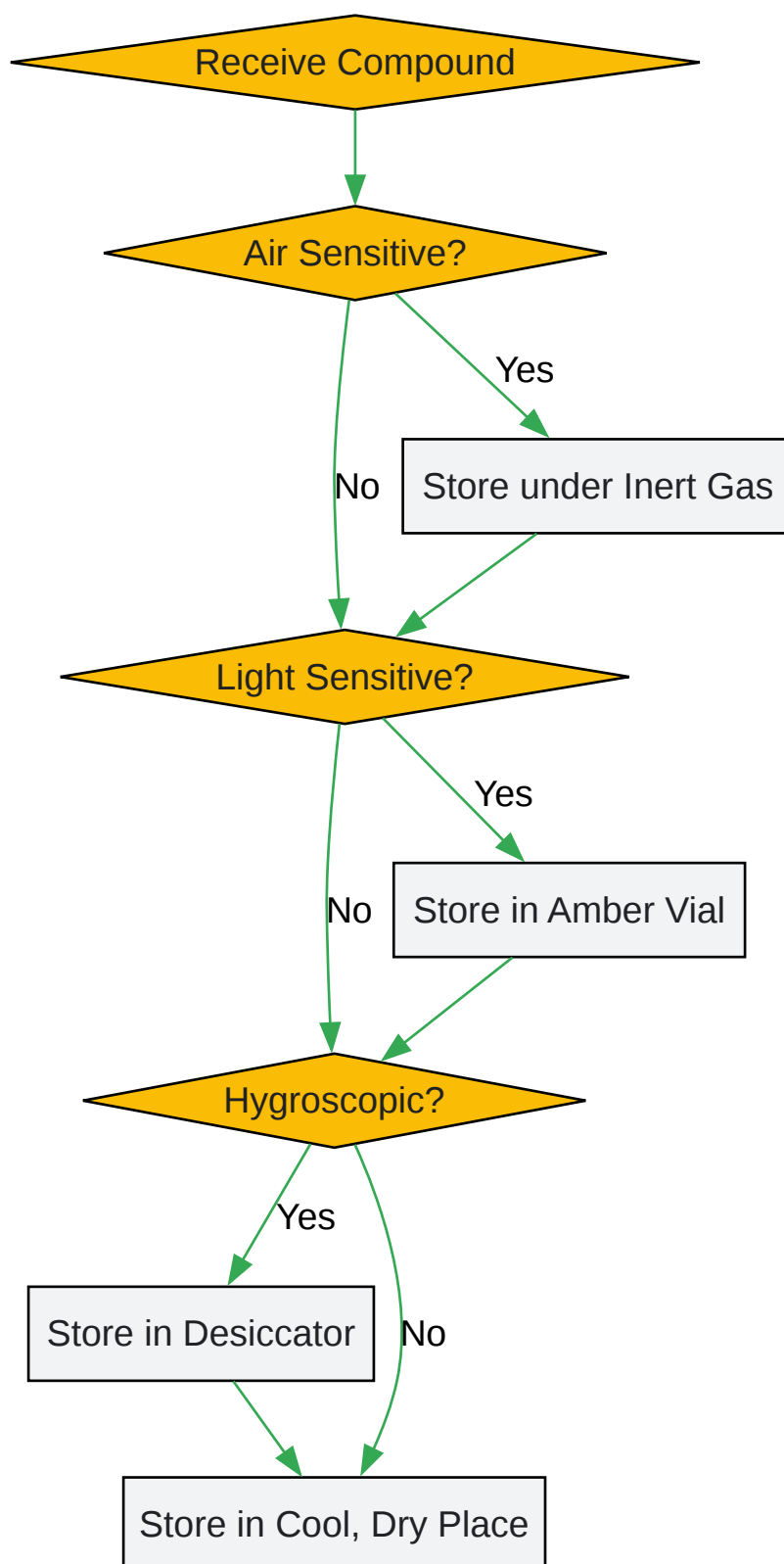
Safe Handling Workflow The following diagram illustrates a safe handling workflow for **4-Methylisoquinolin-8-amine**.



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Caption: Safe Handling Workflow for **4-Methylisoquinolin-8-amine**.

Chemical Storage Decision Tree This diagram provides a decision-making process for the proper storage of **4-Methylisoquinolin-8-amine**.



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Caption: Chemical Storage Decision Tree.

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References

- 1. Isoquinolin-8-amine | C₉H₈N₂ | CID 13927912 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. fishersci.com [fishersci.com]
- 3. fishersci.com [fishersci.com]
- 4. diplomatacomercial.com [diplomatacomercial.com]
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